

# An In-depth Technical Guide to the Boiling Point of Diethyl Methyl Malonate

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## Compound of Interest

Compound Name: *Diethyl methyl malonate*

Cat. No.: *B8451518*

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This technical guide provides a comprehensive overview of the boiling point of **diethyl methyl malonate**, a key intermediate in the synthesis of various pharmaceuticals and other commercially important organic compounds.<sup>[1]</sup> This document summarizes its physical properties, details experimental protocols for boiling point determination, and illustrates a common synthetic pathway.

## Core Physical Properties

Diethyl methylmalonate (CAS No. 609-08-5) is a colorless, transparent liquid with the molecular formula C8H14O4.<sup>[2][3]</sup> It serves as a crucial building block in organic synthesis, particularly in the production of non-steroidal anti-inflammatory agents.<sup>[1]</sup>

## Boiling Point Data

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid. This physical constant is a critical parameter for purification by distillation and for overall process control in chemical synthesis. The boiling point of **diethyl methyl malonate** is dependent on the ambient pressure.

Boiling Point (°C)	Pressure (mm Hg)
199.00 to 201.00	760
198-199	760
199	760
194–196	745
78-80	10

Sources:[4],[3][5],[2],[6],[3]

## Experimental Protocols for Boiling Point Determination

Accurate determination of the boiling point is essential for characterizing and ensuring the purity of **diethyl methyl malonate**. Several standard laboratory methods can be employed, with the choice depending on the quantity of the sample available.

### 1. Micro-Boiling Point Determination using a Thiele Tube

This method is suitable for small sample volumes (less than 1 mL) and provides a reasonably accurate measurement.[7]

- Apparatus:
  - Thiele tube
  - Thermometer (calibrated)
  - Small test tube (e.g., ignition tube)
  - Capillary tube (sealed at one end)
  - Heating oil (e.g., mineral oil)
  - Bunsen burner or heating mantle

- Stand and clamps
- Procedure:
  - Fill the small test tube with **diethyl methyl malonate** to a depth of approximately 1-2 cm.
  - Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
  - Attach the test tube to the thermometer using a rubber band or a small piece of wire, ensuring the bulb of the thermometer is level with the sample.
  - Clamp the Thiele tube to a stand and fill it with heating oil, ensuring the side arm is also filled.
  - Insert the thermometer and the attached sample tube into the Thiele tube, positioning the sample in the main body of the tube.
  - Gently heat the side arm of the Thiele tube with a small flame or a heating mantle.[8][9] Convection currents will ensure uniform heating of the oil bath.[9]
  - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
  - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the sample has exceeded the external pressure.
  - Remove the heat source and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn into the capillary tube.[7][8][9] Record this temperature.
  - It is good practice to repeat the measurement to ensure accuracy.

## 2. Boiling Point Determination by Distillation

For larger sample volumes (> 5 mL), a simple distillation provides both purification and an accurate boiling point measurement.[\[7\]](#)[\[10\]](#)[\[11\]](#)

- Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips or a magnetic stirrer
- Stand, clamps, and tubing

- Procedure:

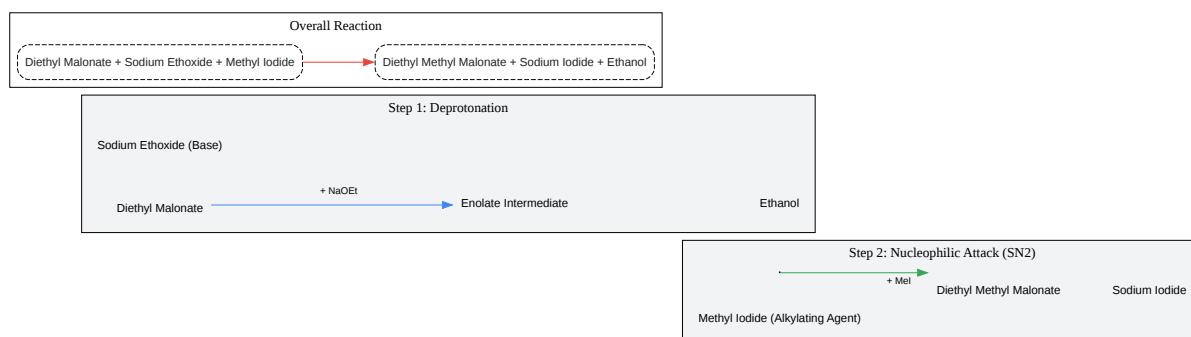
- Place the **diethyl methyl malonate** sample (at least 5-10 mL) into the distillation flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Assemble the simple distillation apparatus, ensuring all joints are securely fastened.
- Position the thermometer so that the top of its bulb is level with the bottom of the side arm leading to the condenser. This placement ensures the thermometer measures the temperature of the vapor that is in thermal equilibrium with the boiling liquid.
- Begin heating the distillation flask.
- Observe the temperature as the liquid begins to boil and the vapor rises. A ring of condensing vapor should be visible on the walls of the flask and should rise to immerse the thermometer bulb.[\[8\]](#)
- The temperature will stabilize as the vapor passes into the condenser and the distillate begins to collect in the receiving flask.

- Record the stable temperature reading on the thermometer. This is the boiling point of the liquid.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

## Synthesis Pathway of Diethyl Methyl Malonate

A primary method for the synthesis of **diethyl methyl malonate** is the malonic ester synthesis, which involves the alkylation of diethyl malonate.<sup>[1][6][12]</sup> This reaction is a cornerstone of organic synthesis for forming carbon-carbon bonds.

The process begins with the deprotonation of diethyl malonate by a suitable base, typically sodium ethoxide, to form a resonance-stabilized enolate. This enolate then acts as a nucleophile, attacking an alkylating agent such as methyl iodide in an SN2 reaction to yield **diethyl methyl malonate**.<sup>[12][13]</sup>



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Caption: Synthesis of **Diethyl Methyl Malonate** via Malonic Ester Synthesis.

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